

Spectroscopic Profile and Characterization Guide: (E)-(2-Nitroethenyl)cyclopropane

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Compound of Interest

Compound Name: (2-Nitroethenyl)cyclopropane

CAS No.: 1175052-41-1

Cat. No.: B3039542

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Executive Summary

(2-Nitroethenyl)cyclopropane (also known as cyclopropylnitroethylene) represents a distinct class of "donor-acceptor" dienes where the strained cyclopropane ring acts as a

-donor conjugated to the electron-deficient nitroalkene system. This guide provides a comprehensive technical analysis of its spectroscopic signature, focusing on the thermodynamically dominant (E)-isomer.

This compound is a critical intermediate in the synthesis of functionalized cyclopropanes and heterocyclic scaffolds via Michael additions and cycloadditions. Accurate characterization is essential due to the potential for polymerization and the presence of Henry reaction intermediates (nitroaldols) in crude mixtures.

Structural Context & Synthetic Origin

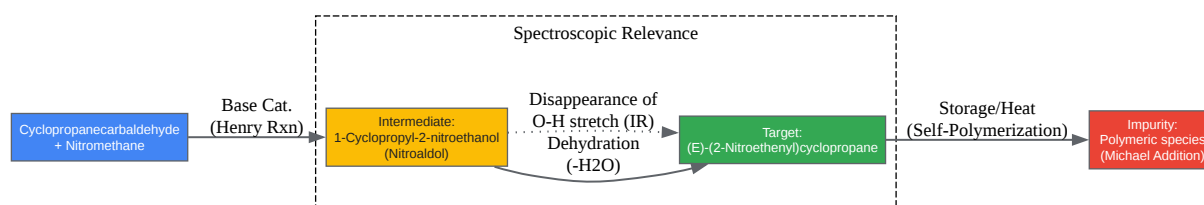
Understanding the synthetic origin is prerequisite to interpreting the spectra, particularly for identifying common impurities.

The compound is typically synthesized via the Henry Reaction (Nitroaldol Condensation) of cyclopropanecarbaldehyde with nitromethane, followed by dehydration.

- Primary Impurity:

-hydroxy-nitroalkane (incomplete dehydration).
- Stereochemistry: The dehydration step thermodynamically favors the (E)-isomer (Hz) over the (Z)-isomer due to steric minimization between the nitro group and the cyclopropane ring.

Diagram 1: Synthetic Pathway & Impurity Logic



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Caption: Synthetic flow highlighting the critical dehydration step. Incomplete dehydration results in broad O-H IR bands and methine complexity in NMR.

Nuclear Magnetic Resonance (NMR) Profiling

The NMR spectrum is characterized by the distinct coupling between the vinylic protons and the unique high-field multiplets of the cyclopropane ring.

¹H NMR Data (400 MHz, CDCl₃)

The (E)-geometry is confirmed by the large coupling constant (

) across the double bond.

Position	Chemical Shift (, ppm)	Multiplicity	Coupling (, Hz)	Assignment Logic
Vinylic	7.15 - 7.25	Doublet (d)		Deshielded by electron- withdrawing .
Vinylic	6.50 - 6.60	Doublet of Doublets (dd)		Coupled to trans- vinyl H and cyclopropyl methine.
Cyclopropyl CH	1.60 - 1.75	Multiplet (m)	-	Methine proton; bridge between ring and alkene.
Cyclopropyl CH	1.05 - 1.15	Multiplet (m)	-	Cis-oriented methylene protons relative to substituent.
Cyclopropyl CH	0.75 - 0.85	Multiplet (m)	-	Trans-oriented methylene protons.

Key Diagnostic Feature: Look for the dd at ~6.55 ppm. If this appears as a simple doublet, the cyclopropane ring may have opened or rearranged.

C NMR Data (100 MHz, CDCl₃)

Carbon Type	Shift (, ppm)	Notes
C- (Nitro)	139.5	Deshielded; characteristic of -substituted nitroalkenes.
C- (Vinyl)	142.8	Shifted downfield due to conjugation with cyclopropane.
Cyclopropyl CH	14.5	Methine carbon.
Cyclopropyl CH	9.8	Methylene carbons (often overlapping).

Vibrational Spectroscopy (IR)

Infrared spectroscopy is the fastest method to validate functional group integrity, specifically the nitro group and the conjugated double bond.

Frequency (cm)	Vibration Mode	Intensity	Structural Insight
3080 - 3010	C-H Stretch (Cyclopropane)	Medium	Characteristic "strained" C-H bonds.
1645 - 1655	C=C Stretch	Medium/Strong	Conjugated alkene. Lower freq than isolated alkene.
1515 - 1525	Asymmetric Stretch	Strong	Primary diagnostic band.
1340 - 1350	Symmetric Stretch	Strong	Confirms nitro group presence.
~950 - 960	=C-H Bending (oop)	Medium	Diagnostic for trans-disubstituted alkene.

Mass Spectrometry (EI-MS)

Nitro compounds often show weak molecular ions in Electron Impact (EI) MS due to the labile nature of the nitro group.

- Molecular Ion (m/z 113 (Odd mass indicates Nitrogen rule; typically weak intensity)).
- Base Peak: Often m/z 67 () or m/z 41 ().
- Fragmentation Pathway:
 - Loss of :
 m/z 67 (Cyclopropylvinyl cation).
 - Ring Opening: The cyclopropyl cation often rearranges to an allyl cation species.

Electronic Absorption (UV-Vis)

Due to the conjugation between the cyclopropane "banana bonds" and the nitroalkene -system, a bathochromic shift is observed compared to simple nitroalkenes.

- (Methanol): ~235 - 245 nm.
- Transition:
(Charge transfer character from cyclopropane to nitro).

Experimental Protocol: Characterization Workflow

This protocol ensures data integrity by preventing in-situ degradation during measurement.

Reagents & Equipment[1]

- Solvent: CDCl₃

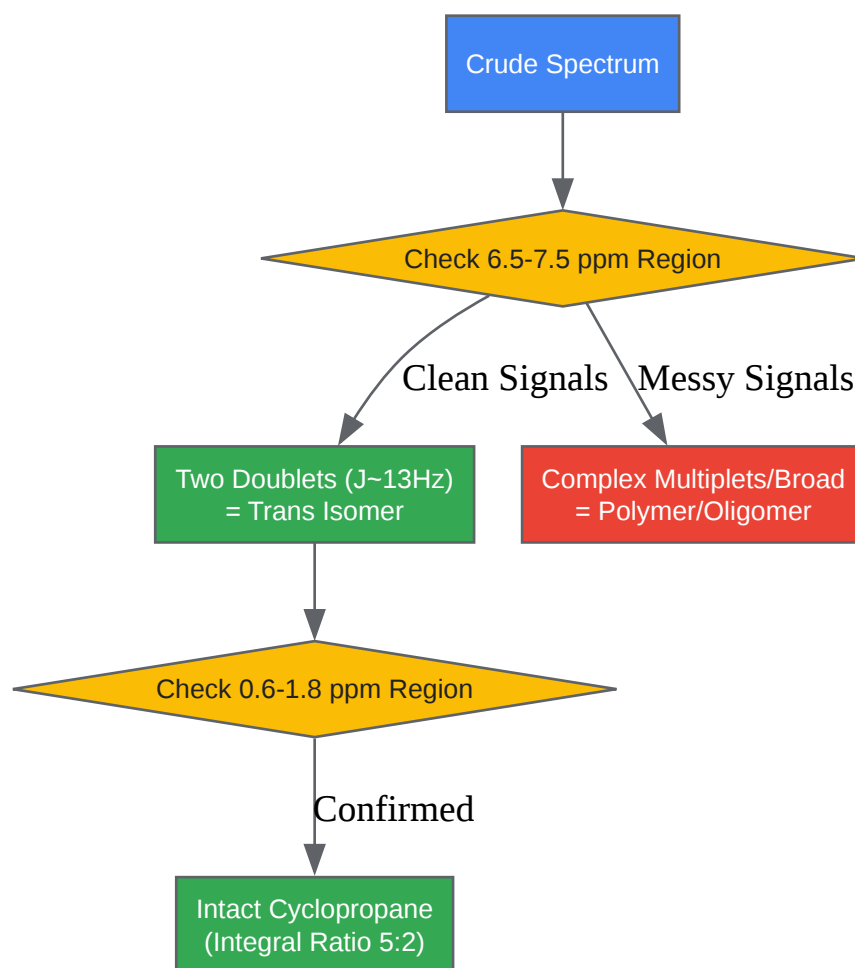
(Neutralized with basic alumina or silver foil to remove traces of DCl/HCl). Acidic chloroform can induce ring opening.

- Standard: Tetramethylsilane (TMS) internal reference.

Step-by-Step Methodology

- Sample Preparation: Dissolve ~10 mg of **(2-nitroethenyl)cyclopropane** in 0.6 mL CDCl₃.
 - Critical: Do not use heat to dissolve. Nitroalkenes are heat-sensitive Michael acceptors.
- Visual Check: Ensure the solution is clear yellow. Turbidity suggests polymer formation.
- Acquisition Sequence:
 - Run
H NMR first (fastest, least degradation risk).
 - Run IR (neat film on NaCl/KBr plates) immediately after.
 - Run GC-MS last (thermal stress in injector port may cause degradation; interpret with caution).
- Data Validation:
 - Check the integration ratio of Vinylic H : Cyclopropyl H. It must be exactly 2:5.
 - If Vinylic region integrates < 2 relative to ring, polymerization has occurred.

Diagram 2: Structural Assignment Logic



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Caption: Decision tree for validating sample integrity via NMR integration and coupling constants.

References

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